

CAS number 4720-29-0 physicochemical data

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Compound of Interest

Compound Name:	3-(Benzylamino)propan-1-ol hydrochloride
CAS No.:	104338-75-2
Cat. No.:	B1290634

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Introduction and Compound Identification

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, analysis, and applications of dimethyl-3-cyclohexene-1-carboxaldehyde isomers. It is important to note that while the query specified CAS number 4720-29-0, the publicly available scientific literature and chemical databases do not prominently feature this specific identifier. Instead, the data overwhelmingly points to a group of closely related and commercially significant isomers. This guide will therefore focus on these well-documented compounds, which are likely the subject of interest for researchers and professionals in the field.

The most common isomers include 2,4-dimethyl-3-cyclohexene-1-carboxaldehyde (CAS 68039-49-6), 3,5-dimethylcyclohex-3-ene-1-carbaldehyde (CAS 68039-48-5), and 3,6-dimethyl-3-cyclohexene-1-carboxaldehyde (CAS 67801-65-4).[1] These compounds, often sold as mixtures under trade names like Triplal, Ligustral, and Vertocitral, are valued for their unique aromatic profiles.[1][2] They possess a characteristic sweet, floral, and green scent, making them key ingredients in the fragrance and flavor industries.[2][3] Their utility also extends to being versatile building blocks in organic synthesis for creating more complex molecules.[2][4]

Physicochemical Data

The following table summarizes the key physicochemical properties of dimethyl-3-cyclohexene-1-carboxaldehyde isomers. It is important to note that values can vary slightly depending on the specific isomer or the composition of an isomeric mixture.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ O	[2][5][6]
Molecular Weight	138.21 g/mol	[2][5][6]
Appearance	Colorless to slightly yellow liquid	[2]
Density	0.934 - 0.939 g/cm ³ at 20 °C	[2]
Refractive Index (n _{20/D})	1.470 - 1.481	[2][6]
Assay (sum of isomers)	≥97.0% (GC)	[6]
Storage Temperature	2-8°C	[6]

Synthesis and Manufacturing Insights

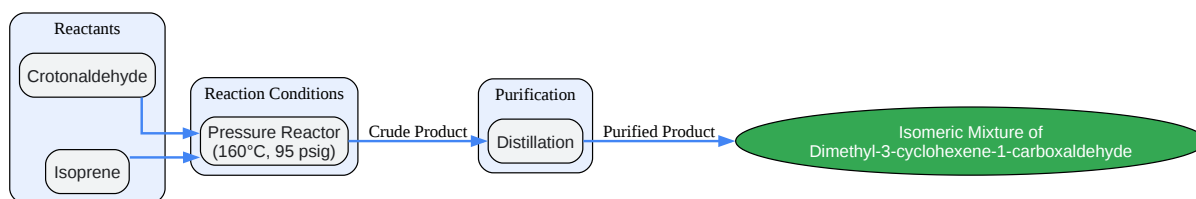
Core Synthesis: The Diels-Alder Reaction

The industrial production of dimethyl-3-cyclohexene-1-carboxaldehyde isomers primarily relies on the Diels-Alder reaction, a powerful tool in organic chemistry for forming six-membered rings.[3][4][7] This cycloaddition reaction involves the reaction of a conjugated diene (isoprene) with a dienophile (crotonaldehyde).[3] The reaction is typically performed at elevated temperatures and pressures to achieve a high yield.[3][4]

Experimental Protocol: Synthesis of a 4(or 3),6-dimethyl-3-cyclohexene-1-carboxaldehyde mixture[3]

- **Reactor Setup:** A suitable pressure-rated reaction flask is charged with crotonaldehyde (70g, 1.0 mol).

- Heating and Pressurization: The reactor is heated to 160°C under a pressure of approximately 95 psig.
- Addition of Diene: Isoprene (68g, 1.0 mol) is slowly added to the heated reactor over a period of 8 hours.
- Further Addition: An additional portion of isoprene (13.6g, 0.2 mol) is added to drive the reaction to completion.
- Distillation: The crude reaction mixture is then purified by distillation to obtain the final product, a mixture of 4(or 3),6-dimethyl-3-cyclohexene-1-carboxaldehyde isomers.



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Diels-Alder Synthesis Workflow

Isomer Separation and Purification

The Diels-Alder synthesis typically yields a mixture of isomers.[3] For applications requiring a specific isomer, separation and purification are necessary. Standard laboratory techniques such as fractional distillation and chromatography (including High-Performance Liquid Chromatography (HPLC) on a silica gel column and Gas Chromatography (GC)) are effective for isolating individual isomers.[3]

Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS) for Isomer Identification

GC-MS is a powerful analytical technique for separating and identifying the individual isomers within a mixture of dimethyl-3-cyclohexene-1-carboxaldehyde. The gas chromatograph separates the components of the mixture based on their boiling points and interactions with the stationary phase of the column. The mass spectrometer then fragments each component and provides a unique mass spectrum, which acts as a molecular fingerprint for identification.

General Protocol for GC-MS Analysis:

- **Sample Preparation:** A dilute solution of the sample is prepared in a suitable volatile solvent (e.g., hexane or dichloromethane).
- **Injection:** A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column temperature is programmed to ramp up, allowing for the separation of isomers with different boiling points.
- **Detection and Fragmentation:** As each isomer elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented.
- **Data Analysis:** The resulting mass spectra are compared to a library of known spectra to identify each isomer.



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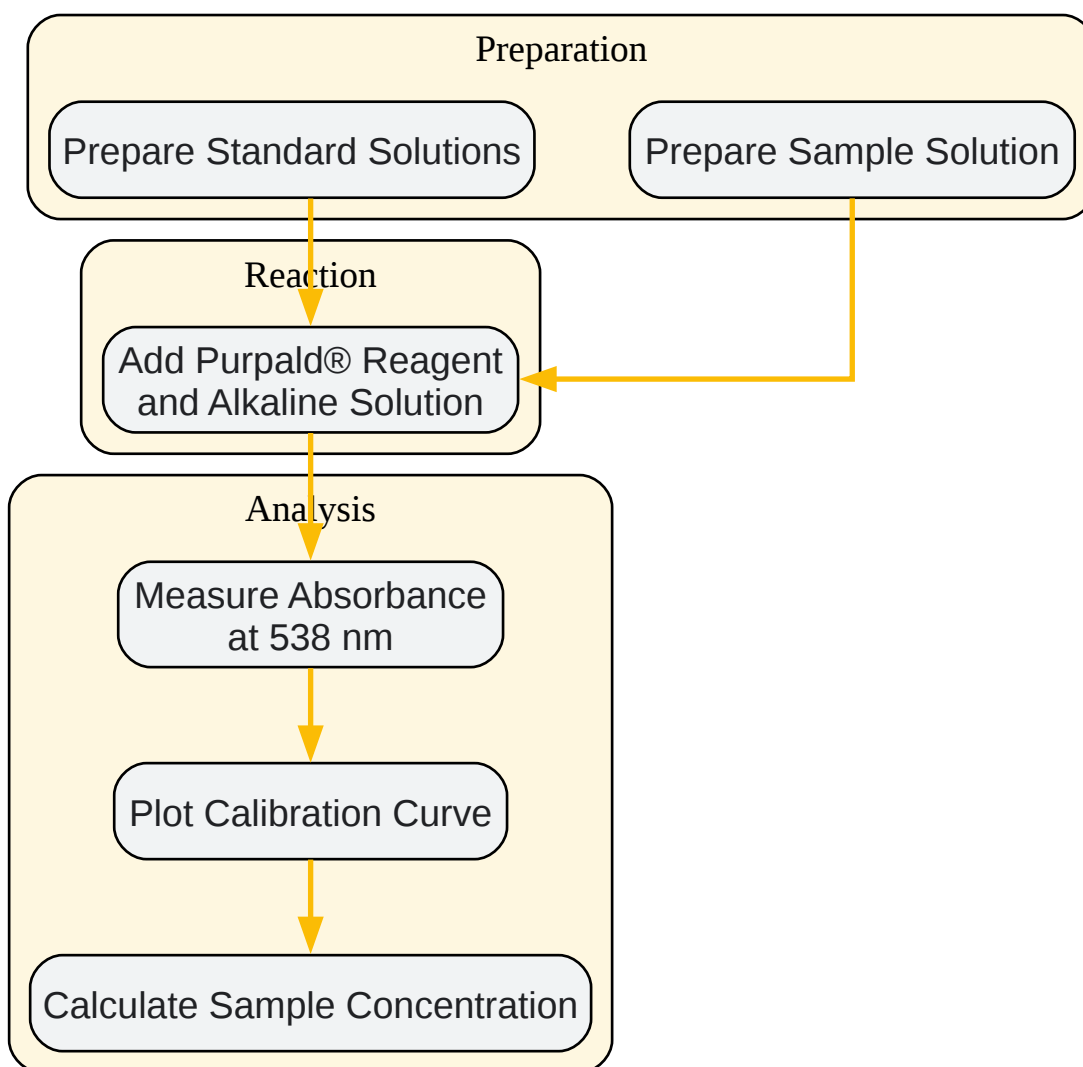
GC-MS Analysis Workflow

Spectrophotometric Quantification of Aldehydes

For the quantitative determination of the total aldehyde content, a spectrophotometric method using a selective derivatization reagent like Purpald® (4-amino-3-hydrazino-5-mercapto-1,2,4-triazole) can be employed.[8] This method is based on the reaction of the aldehyde with Purpald® in an alkaline solution to form a colored product, the absorbance of which can be measured.[8]

Experimental Protocol for Spectrophotometric Quantification:[8]

- **Standard Preparation:** Prepare a series of standard solutions of a known aldehyde in the expected concentration range.
- **Sample Preparation:** Prepare a solution of the dimethyl-3-cyclohexene-1-carboxaldehyde sample in a suitable solvent.
- **Reaction:** To both the standard and sample solutions, add the Purpald® reagent followed by an alkaline solution (e.g., NaOH) to initiate the color-forming reaction.
- **Measurement:** After a set reaction time, measure the absorbance of each solution at the wavelength of maximum absorption (around 538 nm) using a spectrophotometer.
- **Calibration and Calculation:** Plot a calibration curve of absorbance versus concentration for the standard solutions. Use this curve to determine the concentration of the aldehyde in the sample solution.



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Spectrophotometric Analysis Workflow

Applications and Technical Considerations for Researchers

The unique aromatic properties of dimethyl-3-cyclohexene-1-carboxaldehyde isomers make them valuable in several fields:

- **Fragrance and Flavor Industry:** These compounds are key ingredients in perfumes, cosmetics, and personal care products, providing pleasant sweet and floral scents.[2] They are also used as flavoring agents in food and beverages.[2][9]

- Organic Synthesis: The aldehyde functional group and the cyclohexene ring make these compounds useful intermediates for the synthesis of other chemicals and pharmaceuticals. [\[2\]](#)[\[9\]](#)
- Research Applications: They are employed in academic and industrial research to explore new chemical reactions and material properties.[\[2\]](#)

For drug development professionals, while not a primary application, the reactivity of the aldehyde group could be of interest for conjugation or derivatization studies. The stability and reactivity of these compounds are crucial considerations. The aldehyde group is susceptible to oxidation and other reactions, which should be taken into account during formulation and storage.

Safety and Handling

Dimethyl-3-cyclohexene-1-carboxaldehyde isomers have associated health hazards that require careful handling.

GHS Hazard Classifications:[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[\[5\]](#)[\[6\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[5\]](#) May cause an allergic skin reaction.[\[10\]](#)[\[11\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[5\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[5\]](#)
- Hazardous to the Aquatic Environment: Toxic to aquatic life with long-lasting effects.[\[10\]](#)

Recommended Handling and Storage Procedures:[\[10\]](#)[\[12\]](#)

- Handling: Avoid contact with skin, eyes, and clothing.[\[10\]](#) Wear appropriate personal protective equipment, including gloves.[\[10\]](#)[\[12\]](#) Use in a well-ventilated area and avoid breathing vapors.[\[10\]](#)[\[12\]](#) Keep away from ignition sources.[\[10\]](#)[\[12\]](#)

- Storage: Store in a cool, well-ventilated, and shaded area in a tightly closed container.[10]

Conclusion

The isomers of dimethyl-3-cyclohexene-1-carboxaldehyde are commercially important compounds with well-defined physicochemical properties. Their synthesis via the Diels-Alder reaction is a robust and scalable process. A clear understanding of their properties, analytical methodologies, and safety precautions is essential for their effective and safe use in research, fragrance and flavor development, and as intermediates in organic synthesis.

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